

TSKgel Butyl-NPR column storage and long-term stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TSKgel Butyl-NPR

Cat. No.: B1178589

[Get Quote](#)

TSKgel Butyl-NPR Column: Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the storage, long-term stability, and troubleshooting of **TSKgel Butyl-NPR** columns.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term storage solution for the **TSKgel Butyl-NPR** column?

For daily use, it is recommended to store the column in the shipping solvent, which is distilled water.^{[1][2]} This should be done at the end of each day of operation.

Q2: What are the recommended conditions for long-term storage?

For long-term storage, the column should also be stored in distilled water. It is crucial to prevent the column from freezing. Before storage, ensure the column is thoroughly flushed with filtered, distilled water to remove any residual salts or buffers.

Q3: What is the operational pH range for the **TSKgel Butyl-NPR** column?

The recommended pH range for optimal performance and longevity is between 2 and 12.^{[1][2]} ^[3] It is important to note that exposure to pH levels below 2 or above 12 should be for short

durations only.[\[1\]](#)[\[2\]](#)

Q4: Can organic solvents be used with the **TSKgel Butyl-NPR** column?

Yes, but with limitations. The concentration of water-soluble organic solvents should not exceed 50%.[\[1\]](#)[\[4\]](#) For **TSKgel Butyl-NPR** columns specifically, some sources recommend a lower concentration of under 20%.[\[5\]](#) When using organic solvents, it is critical to ensure that salts in the mobile phase do not precipitate.[\[1\]](#)[\[2\]](#)

Q5: What is the maximum recommended operating pressure and flow rate?

The maximum pressure for the **TSKgel Butyl-NPR** column is 20 MPa.[\[1\]](#)[\[2\]](#) The maximum flow rate varies with the column dimensions, being 1.2 mL/min for the 4.6 mm ID x 3.5 cm L column and 1.0 mL/min for the 4.6 mm ID x 10.0 cm L column.[\[2\]](#)[\[6\]](#) A standard operating flow rate of 0.5 - 1.0 mL/min is generally recommended.[\[2\]](#)[\[3\]](#)[\[7\]](#)

Troubleshooting Guide

Problem: I am observing an increase in backpressure.

An increase in backpressure is often due to the plugging of the column inlet frit. Since the **TSKgel Butyl-NPR** column has a small frit pore size (1 micron) and no dedicated guard column is available, it is susceptible to clogging by particulate matter.[\[1\]](#)[\[5\]](#)

Solutions:

- Filtering: Always filter your samples and mobile phases through a 0.2-0.5 micron membrane filter before use.[\[3\]](#)
- In-line Filter: It is highly recommended to use an in-line filter with a 0.5 micron pore size installed between the injector and the column.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Column Reversal: As a last resort, you can try back-flushing the column with a low flow rate of filtered, distilled water. Caution: Always disconnect the column from the detector during this process.

Problem: My peak resolution has decreased, or I am observing peak tailing.

This can be a result of column fouling, where strongly retained substances from the sample accumulate on the column.^[1]

Solutions:

- **Column Cleaning:** A regular cleaning regimen is the most effective way to maintain column performance. It is recommended to perform a cleaning step after each day of use.^{[1][2][3][7]}
- **Regeneration:** If a standard cleaning does not restore performance, a more rigorous regeneration protocol may be necessary.

Experimental Protocols

Daily Column Cleaning Protocol

This procedure is recommended after each day of use to remove strongly retained contaminants.^{[1][2][3][7]}

- Disconnect the column from the detector.
- Wash the column with a mobile phase that does not contain salt.
- Make repeated injections (100 - 250 μ L) of 0.1 - 0.2 M NaOH.^{[1][2]} Some protocols suggest injecting 0.5 - 1.0 mL several times.^{[3][7]}
- Equilibrate the column with your initial mobile phase until the pH and conductivity are stable.
- Reconnect the column to the detector.

Column Regeneration Protocol

This protocol should be used when the daily cleaning procedure is not sufficient to restore column performance.

- Follow steps 1 and 2 of the Daily Column Cleaning Protocol.
- If the NaOH wash was ineffective, perform repeated injections (100 - 250 μ L) of 20% aqueous acetic acid.^{[1][2]} Some protocols recommend 20-40% acetic acid injections of 0.5 - 1.0 mL.^{[3][5][7]}

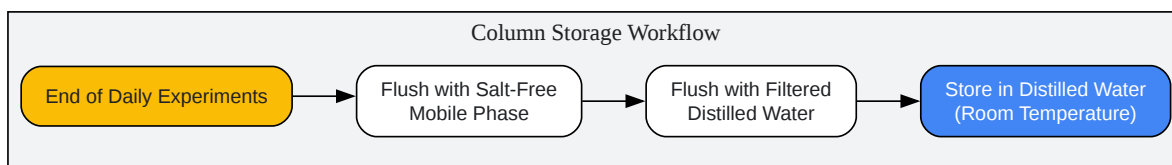
- After the acid wash, flush the column extensively with distilled water.
- Equilibrate the column with your initial mobile phase until the pH and conductivity are stable.
- Reconnect the column to the detector.

Quantitative Data Summary

The operational parameters for the **TSKgel Butyl-NPR** column are summarized in the table below for easy reference.

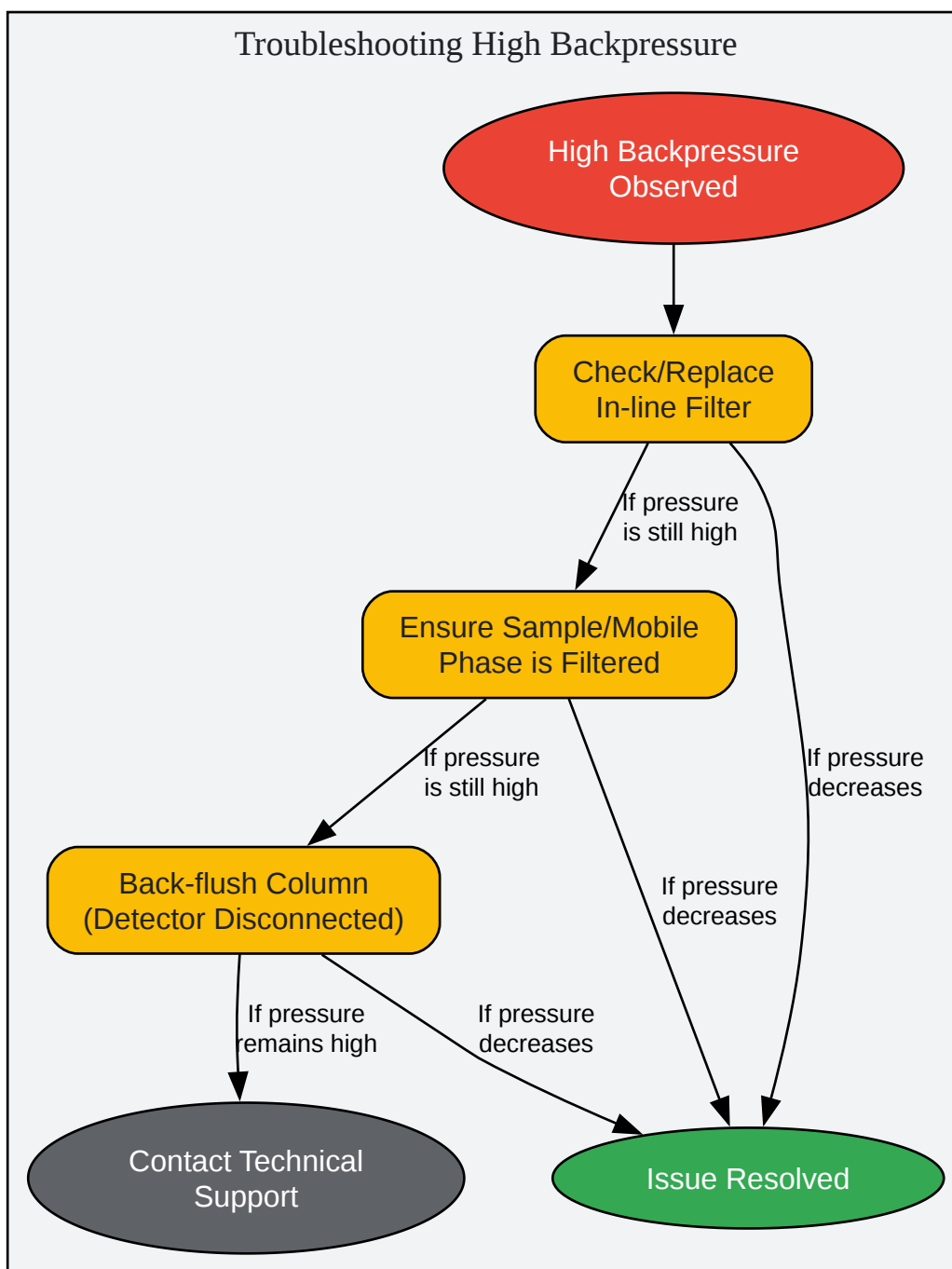
Parameter	Recommended Value
pH Range	2 - 12[1][2][3]
Maximum Pressure	20 MPa[1][2]
Maximum Flow Rate	1.0 - 1.2 mL/min (depending on column dimensions)[2][6]
Standard Flow Rate	0.5 - 1.0 mL/min[2][3][7]
Maximum Salt Concentration	< 4 M[1][2][3]
Maximum Organic Solvent	≤ 50% (ensure no salt precipitation)[1][4]
Operating Temperature	10 - 60 °C[1][4]

Visualizations



[Click to download full resolution via product page](#)

Caption: Daily storage workflow for the **TSKgel Butyl-NPR** column.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting high backpressure issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. separations.us.tosohbioscience.com [separations.us.tosohbioscience.com]
- 2. separations.eu.tosohbioscience.com [separations.eu.tosohbioscience.com]
- 3. prep-hplc.com [prep-hplc.com]
- 4. TSKgel® Butyl-NPR HPLC Column | Krackeler Scientific, Inc. [krackeler.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. separations.asia.tosohbioscience.com [separations.asia.tosohbioscience.com]
- 7. prep-hplc.com [prep-hplc.com]
- To cite this document: BenchChem. [TSKgel Butyl-NPR column storage and long-term stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1178589#tskgel-butyl-npr-column-storage-and-long-term-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com